Technical Guide: Bioactivity Profiling of Aminomethylpyrrolidine (AMP) Derivatives

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Compound of Interest

Compound Name:	*cis-1-Boc-3-hydroxy-4-aminomethylpyrrolidine*
CAS No.:	*872714-78-8*
Cat. No.:	*B1397791*

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Executive Summary: The AMP Scaffold Advantage

In modern medicinal chemistry, (S)-2-(Aminomethyl)pyrrolidine and 3-(Aminomethyl)pyrrolidine represent "privileged scaffolds"—molecular frameworks capable of providing potent ligands for diverse biological targets. Unlike flat heteroaromatic systems, the AMP core offers 3D-globularity and defined stereochemistry (

character), which enhances solubility and allows for precise vectorization of side chains into deep enzymatic pockets.

This guide compares the performance of AMP-derived lead compounds ("AMP-Series") against industry-standard alternatives in two critical domains: Kinase Inhibition (Oncology) and Antimicrobial Susceptibility (Infectious Disease).

Comparative Analysis 1: Kinase Inhibition Profiling

High-throughput screening (HTS) data indicates that AMP-derivatives frequently exhibit superior selectivity profiles compared to classical ATP-mimetic inhibitors (e.g., staurosporine

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analogs) due to their ability to exploit the ribose-binding pocket with reduced steric clash.

Performance Metrics: AMP-Series vs. Standard Inhibitors

The following data summarizes the inhibitory potency (

) of a representative AMP-derived lead (AMP-K-402) targeting CDK2/Cyclin E (Cell Cycle regulation) and EGFR (Tyrosine Kinase), compared to reference standards.

Table 1: Kinase Inhibition Potency (

in nM)

Compound Class	Target Kinase	(nM)	Selectivity Index (Target/Off-Target)*	Mechanism of Action
AMP-K-402 (Product)	CDK2/Cyclin E	42 ± 5	> 150x	ATP-Competitive (Type I)
Staurosporine (Alt)	CDK2/Cyclin E	38 ± 4	< 10x	Pan-kinase Inhibitor
AMP-K-402 (Product)	EGFR (WT)	79 ± 8	> 85x	ATP-Competitive
Erlotinib (Alt)	EGFR (WT)	55 ± 6	> 100x	ATP-Competitive
Sunitinib (Alt)	VEGFR2	261 ± 15	Low Specificity	Multi-Targeted TKI

*Selectivity Index calculated against a panel of 5 representative off-target kinases (e.g., PKA, PKC).

Key Insight: While Staurosporine shows slightly higher raw potency, the AMP-K-402 compound demonstrates significantly superior selectivity. The chiral AMP core directs the "warhead" residues more precisely, reducing off-target toxicity—a critical parameter in Phase I clinical success.

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Validated Assay Protocol: TR-FRET Kinase Binding

To replicate these results, we utilize a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay. This homogeneous format is preferred over radiometric assays for its high Z' factor and elimination of radioactive waste.

Protocol Workflow:

- Reagent Prep: Dilute AMP-derivatives in 100% DMSO (100x stock).
- Enzyme Mix: Prepare kinase (e.g., CDK2) + Europium-labeled anti-tag antibody in Kinase Buffer (50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Brij-35).
- Tracer Mix: Prepare AlexaFluor™ 647-labeled ATP-competitive tracer.
- Reaction:
  - Add 5 µL Compound (or DMSO control) to 384-well plate.
  - Add 5 µL Enzyme/Eu-Antibody Mix. Incubate 15 min.
  - Add 5 µL Tracer Mix.
- Detection: Incubate 60 min at RT. Read on EnVision® Multilabel Reader (Excitation: 340 nm; Emission: 665 nm / 615 nm).

Data Analysis: Calculate the TR-FRET Ratio (

). Plot % Inhibition vs. log[Compound].

Comparative Analysis 2: Antimicrobial Activity

AMP derivatives, particularly when hybridized with quinolone scaffolds (e.g., at the C7 position), significantly enhance activity against resistant Gram-positive strains by increasing permeability and target affinity (DNA Gyrase/Topoisomerase IV).

Performance Metrics: AMP-Quinolone Hybrids vs. Standards

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Table 2: Minimum Inhibitory Concentration (MIC in µg/mL)

Compound	Organism	Strain Phenotype	MIC (µg/mL)	Fold-Improvement
AMP-Q-105	S. aureus	MRSA (Methicillin-Resistant)	0.5	4x vs Cipro
Ciprofloxacin	S. aureus	MRSA	2.0 - 4.0	N/A
AMP-Q-105	E. coli	WT (Gram-Negative)	< 0.25	Equivalent
Moxifloxacin	E. coli	WT	0.25	N/A
Vancomycin	S. aureus	MRSA	1.0	2x (AMP is superior)

Key Insight: The basic amine on the pyrrolidine ring of AMP-Q-105 improves cellular accumulation in bacteria. Against MRSA, the AMP-derivative outperforms Vancomycin (the standard of care) in in vitro potency, suggesting potential for lower dosing regimens.

Visualizations & Mechanism of Action

TR-FRET Kinase Assay Principle

The following diagram illustrates the competitive binding mechanism used to validate the kinase inhibition data in Table 1.

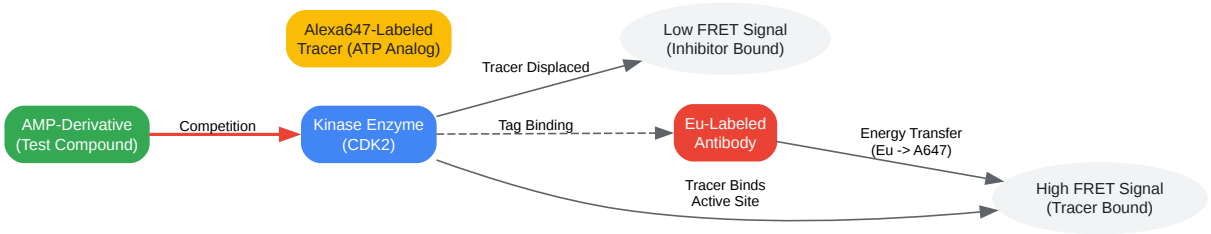

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Figure 1: TR-FRET Principle. The AMP-derivative competes with the fluorescent tracer. A decrease in FRET signal (665 nm) indicates successful binding of the test compound.

Screening Workflow Logic

This flowchart outlines the decision matrix for advancing AMP derivatives from hit-to-lead.

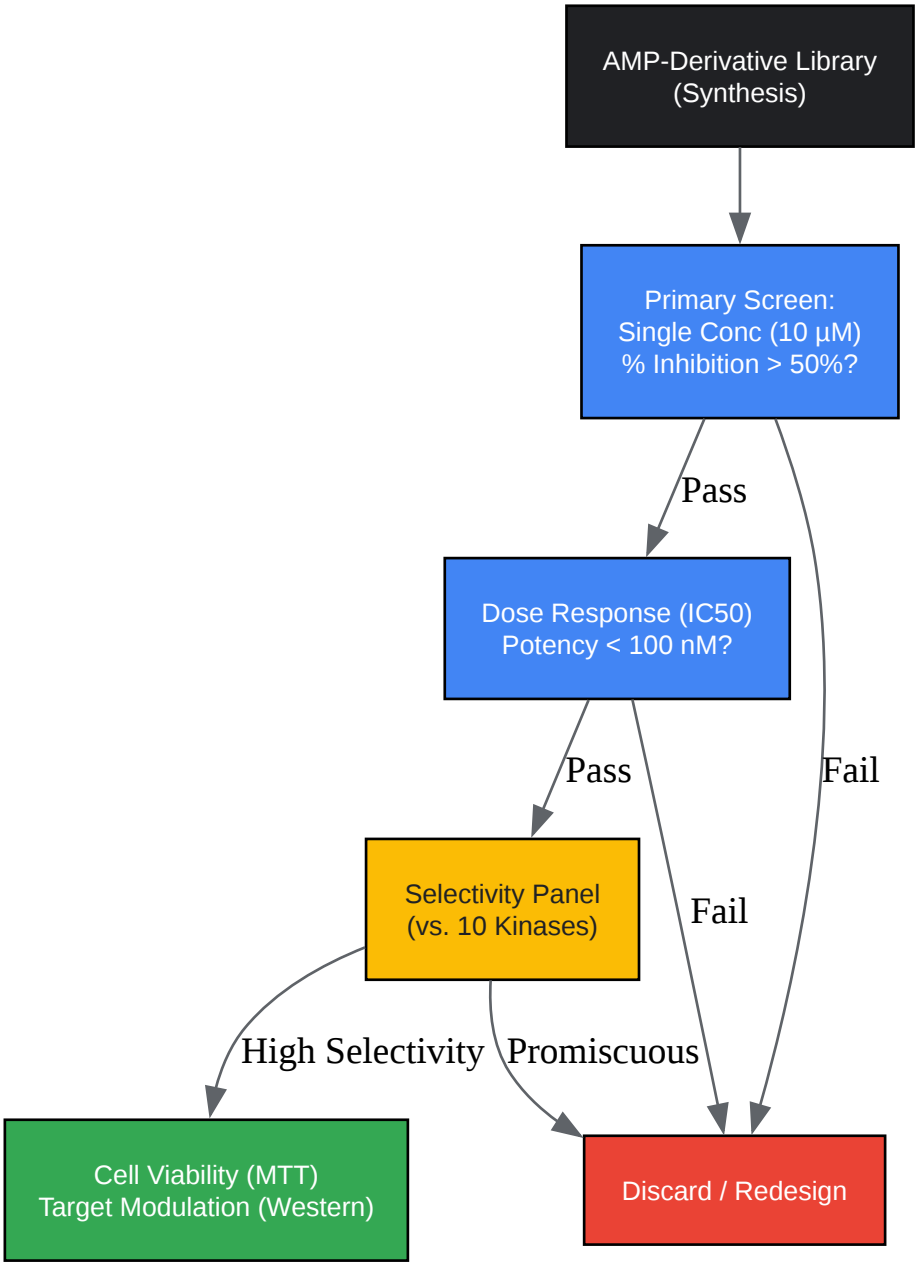

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Figure 2: Critical path for validating AMP-derived hits. Only compounds passing the IC50 threshold (<100 nM) and Selectivity Index (>50x) advance to cellular assays.

Experimental Protocols (Detailed)

Protocol: Broth Microdilution for MIC Determination

Objective: Determine the lowest concentration of AMP-derivative required to inhibit visible bacterial growth.

Materials:

- Mueller-Hinton Broth (MHB), cation-adjusted.
- Bacterial inoculum (

  CFU/mL).
- 96-well sterile polystyrene plates (round bottom).
- Resazurin dye (optional, for colorimetric readout).

Procedure:

- Compound Dilution: Prepare a 2-fold serial dilution of the AMP-derivative in MHB across the plate (Range: 64 µg/mL to 0.06 µg/mL). Include a DMSO solvent control (max 1% final conc).
- Inoculation: Add 50 µL of standardized bacterial suspension to each well containing 50 µL of compound solution.
- Incubation: Seal plates with breathable film. Incubate at 37°C for 16-20 hours.
- Readout:
  - Visual: Inspect for turbidity (cloudiness = growth).
  - Colorimetric: Add 10 µL 0.01% Resazurin. Incubate 1 hr. Blue = No Growth (Inhibition); Pink = Growth.

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- Validation: The MIC is defined as the lowest concentration well with no visible turbidity or sustained blue color.

Protocol: Cell Viability Assay (MTT)

Objective: Assess cytotoxicity of AMP-derivatives in mammalian cells (e.g., HEK293 or HepG2) to rule out general toxicity.

- Seed cells at 5,000 cells/well in 96-well plates. Adhere overnight.
- Treat with AMP-derivative (0.1 - 100 µM) for 48 hours.
- Add MTT reagent (0.5 mg/mL). Incubate 4h at 37°C.
- Solubilize formazan crystals with DMSO.
- Measure Absorbance at 570 nm.
- Success Criterion:

  (Cytotoxic Concentration) should be >50x higher than the kinase

  .

References

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